

5,6-Didehydroginsenoside Rd CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **5,6-Didehydroginsenoside Rd**

Cat. No.: **B15144490**

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Technical Guide: 5,6-Didehydroginsenoside Rd

For Researchers, Scientists, and Drug Development Professionals

Introduction

5,6-Didehydroginsenoside Rd is a minor dammarane-type saponin that has been isolated from the roots of *Panax notoginseng* (Burk.) F. H. Chen, a well-known traditional Chinese medicine. As a derivative of the more extensively studied **Ginsenoside Rd**, this compound is of interest to researchers investigating the structure-activity relationships of ginsenosides. This technical guide provides a summary of the currently available information on **5,6-Didehydroginsenoside Rd**.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **5,6-Didehydroginsenoside Rd** is presented in the table below.

| Property | Value | Reference |
|----------------------|---|-----------|
| CAS Number | 1268459-68-2 | |
| Molecular Weight | 945.14 g/mol | |
| Molecular Formula | C ₄₈ H ₈₀ O ₁₈ | |
| Source | Roots of Panax notoginseng | |
| Appearance | White amorphous solid | |
| Purity | >98.0% (commercially available) | |
| Storage (Powder) | -20°C for 3 years; 4°C for 2 years | |
| Storage (In Solvent) | -80°C for 6 months; -20°C for 1 month | |

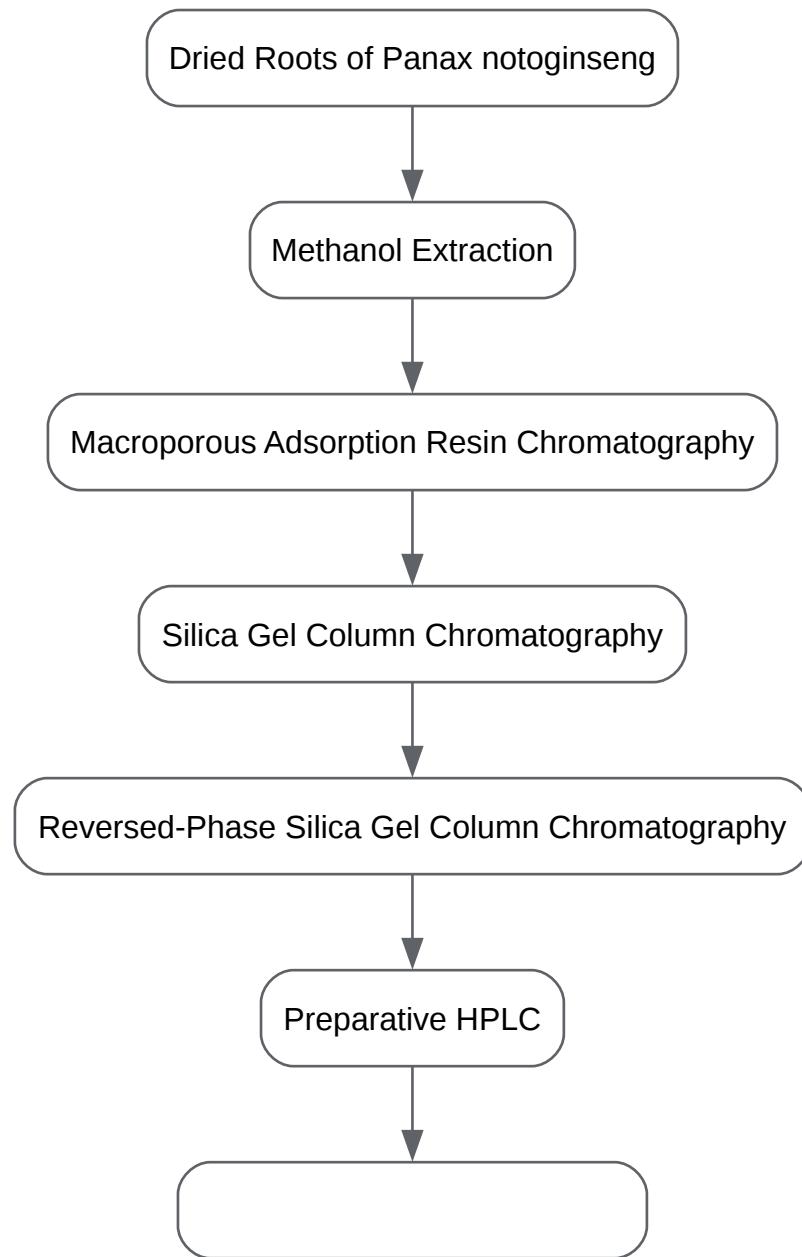
Experimental Protocols

Detailed experimental protocols for the biological evaluation of **5,6-Didehydroginsenoside Rd** are not extensively reported in the peer-reviewed literature. However, the initial isolation and characterization provide a methodological basis for its extraction and purification.

Isolation and Purification Workflow

The following diagram illustrates the general workflow for the isolation of **5,6-Didehydroginsenoside Rd** from the roots of Panax notoginseng.

Isolation Workflow for 5,6-Didehydroginsenoside Rd



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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com